

Application of Acetyl Radicals in Polymer Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: *Acetyl radical*

CAS No.: *3170-69-2*

Cat. No.: *B1217803*

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This document provides detailed application notes and protocols for the utilization of **acetyl radicals** in polymer chemistry. **Acetyl radicals** ($\text{CH}_3\text{CO}\cdot$) serve as effective initiators in radical polymerization and can be employed in polymer modification. Their generation is typically achieved through the photolysis of biacetyl (2,3-butanedione), a readily available and efficient photoinitiator.

Generation of Acetyl Radicals

Acetyl radicals are primarily generated via the photochemical cleavage of biacetyl. Upon absorption of ultraviolet (UV) light, biacetyl undergoes α -cleavage to produce two **acetyl radicals**. This process is highly efficient and allows for spatial and temporal control over the initiation of polymerization.

Reaction Mechanism: Photolysis of Biacetyl



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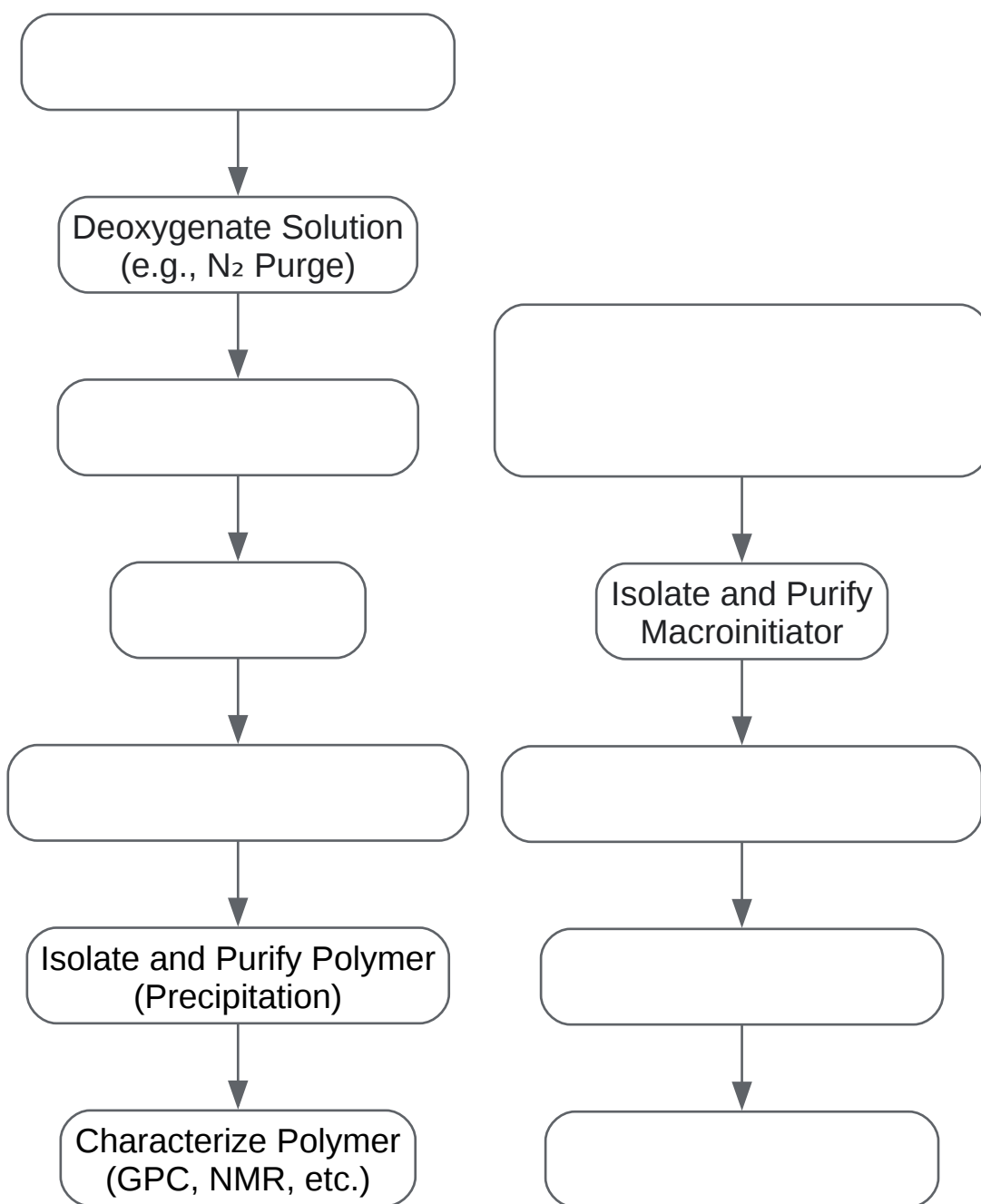
Caption: Photochemical generation of **acetyl radicals** from biacetyl.

Application in Radical Polymerization

Acetyl radicals are effective in initiating the polymerization of various vinyl monomers, such as styrenes and acrylates. The process follows the conventional steps of radical polymerization: initiation, propagation, and termination.

General Workflow for Acetyl Radical-Initiated Polymerization

The experimental workflow involves the preparation of a monomer solution containing biacetyl, followed by irradiation with a suitable UV light source to trigger polymerization.



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